

FR295389: A Comparative Analysis of Efficacy Against Metallo- β -Lactamase-Producing Bacteria

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Compound of Interest

Compound Name: FR295389
CAS No.: 1019207-72-7
Cat. No.: B607548

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the investigational cephalosporin antibiotic, **FR295389**, with a focus on its efficacy against challenging Gram-negative bacteria, particularly those producing metallo- β -lactamases (MBLs). The data presented is compiled from available preclinical research to offer a quantitative and methodological comparison with existing antibiotic agents.

Efficacy Comparison: FR295389 vs. Existing Antibiotics

The primary challenge in treating infections caused by certain Gram-negative bacteria is the production of β -lactamases, enzymes that inactivate β -lactam antibiotics. Metallo- β -lactamases (MBLs) are particularly problematic as they can hydrolyze a broad spectrum of β -lactams, including carbapenems, which are often considered last-resort antibiotics.

FR295389 is a novel dihydroimidazopyrazolium cephalosporin that has demonstrated a notable characteristic: moderate activity against MBL-producing bacterial strains. This is significant because, historically, cephalosporins have been ineffective against such pathogens.

The following table summarizes the in vitro efficacy of **FR295389** in comparison to commonly used antibiotics against IMP-type MBL-producing *Pseudomonas aeruginosa*.

Disclaimer: The following data is compiled from multiple independent studies. Direct comparison of Minimum Inhibitory Concentration (MIC) values should be interpreted with caution, as variations in experimental conditions and the specific isolates tested can influence the results.

Antibiotic	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Bacterial Strain(s)
FR295389	8.0	32	21 clinical isolates of IMP-type MBL-producing <i>P. aeruginosa</i>
Imipenem	16 to >512	512	MBL-producing <i>P. aeruginosa</i>
Meropenem	16 to >512	512	MBL-producing <i>P. aeruginosa</i>
Ceftazidime	4 to >512	512	MBL-producing <i>P. aeruginosa</i>

MIC₅₀: The minimum concentration of the antibiotic required to inhibit the growth of 50% of the tested isolates. MIC₉₀: The minimum concentration of the antibiotic required to inhibit the growth of 90% of the tested isolates.

Experimental Protocols

The determination of Minimum Inhibitory Concentration (MIC) is a fundamental method for assessing the in vitro activity of an antimicrobial agent. The following is a detailed protocol for the broth microdilution method, consistent with the guidelines from the Clinical and Laboratory

Standards Institute (CLSI), which is a standard procedure for testing the susceptibility of aerobic bacteria to antimicrobial agents.

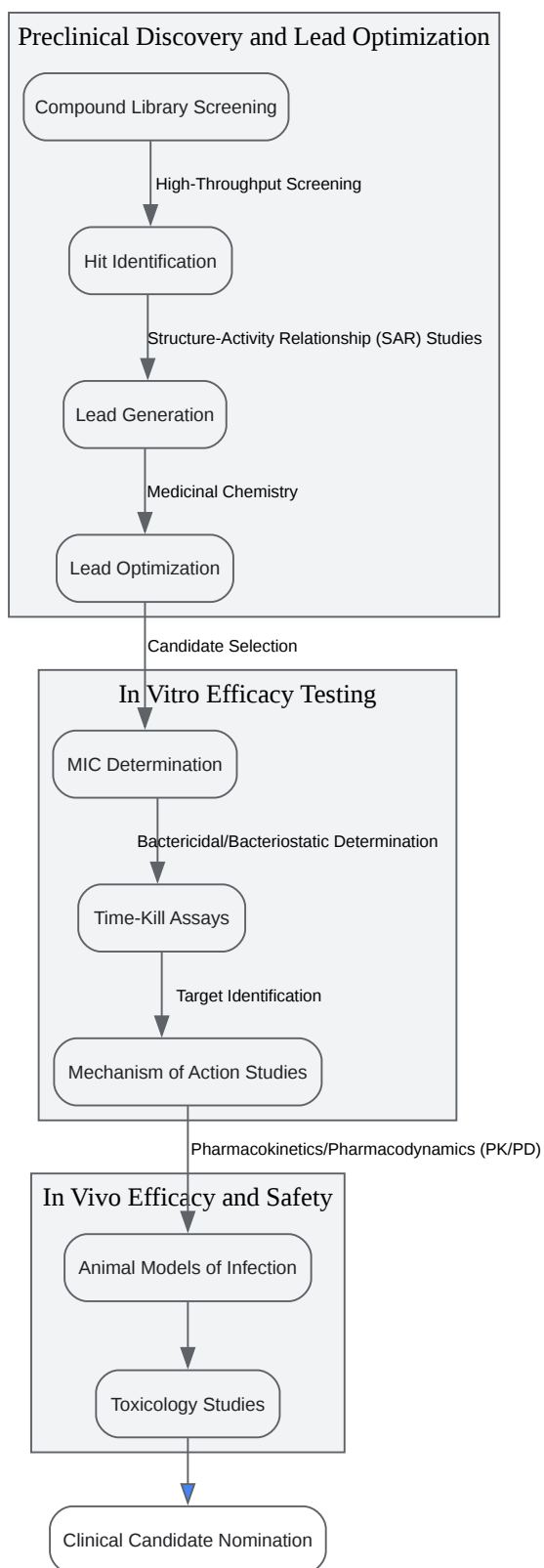
Protocol: Broth Microdilution for MIC Determination

- Preparation of Antimicrobial Stock Solution:
 - An antimicrobial stock solution of **FR295389** is prepared by dissolving a known weight of the compound in a suitable solvent to achieve a high concentration (e.g., 1280 µg/mL). The choice of solvent depends on the solubility of the compound.
- Preparation of Microdilution Plates:
 - A series of twofold dilutions of the antimicrobial stock solution is prepared in sterile cation-adjusted Mueller-Hinton Broth (CAMHB) in a 96-well microtiter plate.
 - The final concentrations in the wells typically range from 0.06 to 64 µg/mL.
 - A growth control well (containing only broth and bacterial inoculum) and a sterility control well (containing only broth) are included on each plate.
- Preparation of Bacterial Inoculum:
 - The bacterial isolate to be tested (e.g., an MBL-producing *P. aeruginosa* strain) is grown on an appropriate agar medium (e.g., Mueller-Hinton agar) for 18-24 hours.
 - Several colonies are suspended in a sterile saline solution to match the turbidity of a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ colony-forming units (CFU)/mL.
 - This suspension is then diluted in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- Inoculation and Incubation:
 - Each well of the microtiter plate (except the sterility control) is inoculated with the standardized bacterial suspension.

- The plate is then incubated at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- Interpretation of Results:
 - Following incubation, the MIC is determined as the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism.

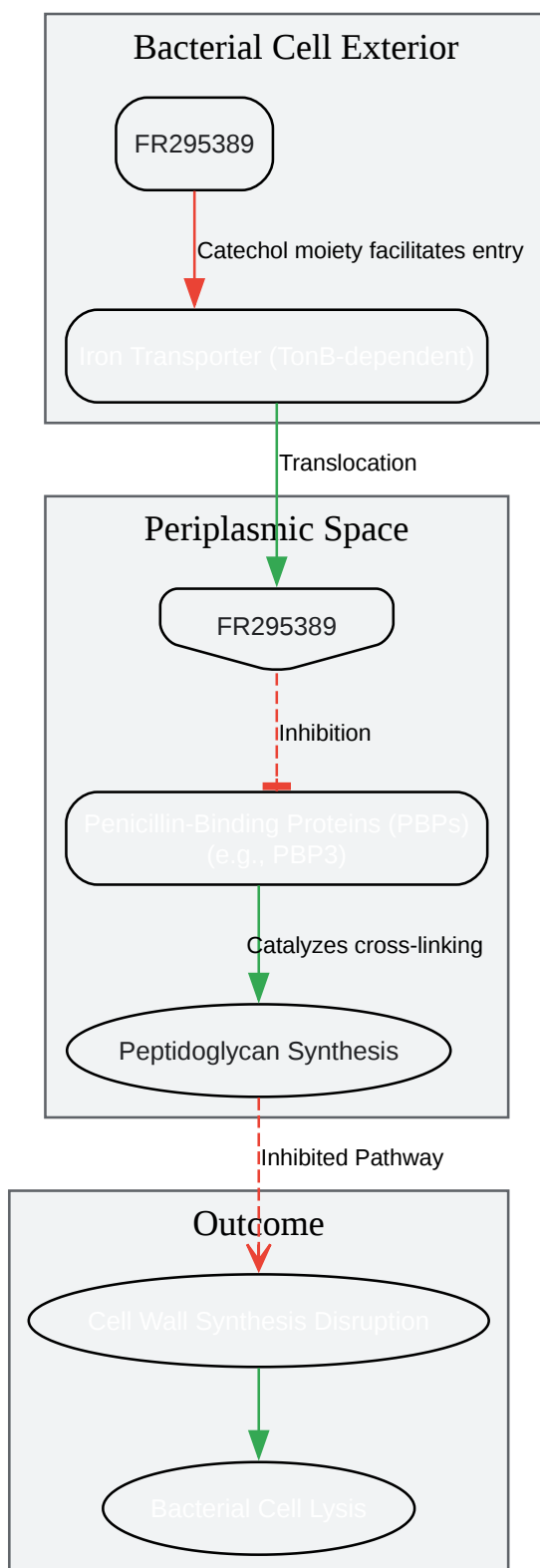
Visualizing Experimental and Biological Pathways

To better understand the context of **FR295389**'s evaluation and its mechanism of action, the following diagrams have been generated.



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Caption: Preclinical workflow for antibiotic efficacy testing.



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Caption: Mechanism of action of **FR295389**.

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